

Essential Safety and Disposal Procedures for LEO 39652

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Compound of Interest

Compound Name: LEO 39652

Cat. No.: B8144546

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This document provides detailed guidance on the proper handling and disposal of **LEO 39652**, a "dual-soft" phosphodiesterase-4 (PDE4) inhibitor, intended for researchers, scientists, and drug development professionals. The following procedures are designed to ensure safety and compliance with standard laboratory practices.

Chemical and Safety Data Summary

LEO 39652 is designed to be rapidly metabolized in the body to inactive metabolites, which contributes to its safety profile.^[1] According to its Safety Data Sheet (SDS), it is not classified as a hazardous substance under SARA Title III.^[2] However, standard laboratory precautions should always be observed.

Parameter	Information	Source
Chemical Name	Isobutyl 1-[8-Methoxy-5-(1-oxo-3 H-isobenzofuran-5-yl)-[2] [3]triazolo[1,5- a]pyridin-2-yl]cyclopropanecarboxylate	MedChemExpress SDS
Hazard Classification	No SARA Hazards	[2]
Primary Route of Exposure	Inhalation, eye and skin contact, ingestion	MedChemExpress SDS
Personal Protective Equipment	Safety glasses, chemical-resistant gloves, lab coat	MedChemExpress SDS
First Aid - Eye Contact	Immediately flush with large amounts of water, call a physician.	MedChemExpress SDS
First Aid - Skin Contact	Wash off with soap and plenty of water, call a physician.	MedChemExpress SDS
First Aid - Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.	MedChemExpress SDS
Spill Response	Use personal protective equipment. Sweep up and shovel. Keep in suitable, closed containers for disposal.	MedChemExpress SDS

Experimental Protocol: Disposal of LEO 39652

The following step-by-step protocol outlines the recommended procedure for the disposal of **LEO 39652** from a laboratory setting. This procedure is based on general guidelines for non-hazardous chemical waste.[3][4][5]

Materials:

- Appropriate Personal Protective Equipment (PPE): lab coat, safety glasses, chemical-resistant gloves
- Chemical waste container, clearly labeled
- Sealable bags for solid waste
- A suitable solvent for rinsing (e.g., ethanol or as recommended by your institution's safety office)
- Access to a designated chemical waste disposal service

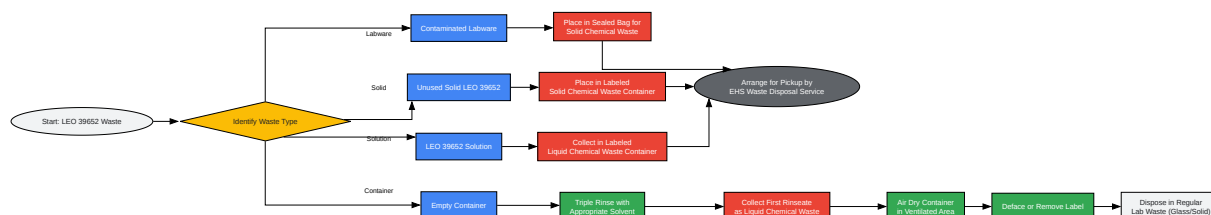
Procedure:

- Initial Assessment:
 - Consult your institution's Environmental Health and Safety (EHS) office for specific guidelines on non-hazardous chemical waste disposal.
 - Ensure you are wearing the appropriate PPE before handling the chemical.
- Disposal of Unused Solid **LEO 39652**:
 - Carefully transfer the unused solid **LEO 39652** into a designated and clearly labeled chemical waste container.
 - Do not mix with other chemical waste unless approved by your EHS office.
 - Seal the container securely.
 - Arrange for pickup by your institution's hazardous waste disposal service.
- Disposal of Solutions Containing **LEO 39652**:
 - Do not pour solutions containing **LEO 39652** down the drain unless explicitly permitted by your institution's EHS office for non-hazardous waste.

- If drain disposal is not permitted, collect the solution in a designated liquid chemical waste container.
- Ensure the container is properly labeled with the contents and sealed.
- Arrange for pickup by your institution's hazardous waste disposal service.
- Disposal of Empty **LEO 39652** Containers:
 - Triple rinse the empty container with a suitable solvent (e.g., ethanol).^[4]
 - Collect the first rinseate as chemical waste and add it to your liquid waste container.^[6] Subsequent rinses may be permissible for drain disposal, pending EHS approval.
 - Allow the container to air dry completely in a well-ventilated area, such as a fume hood.
 - Once clean and dry, deface or remove the original label to prevent misuse.^[6]
 - The clean, dry, and defaced container can typically be disposed of in the regular laboratory glass or solid waste stream.^{[4][6]}
- Disposal of Contaminated Labware:
 - Items such as gloves, weighing paper, and pipette tips that are contaminated with **LEO 39652** should be placed in a sealed bag and disposed of as solid chemical waste.
 - Label the bag clearly as "Solid Waste Contaminated with **LEO 39652**."
 - Place the sealed bag in the designated solid chemical waste container.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **LEO 39652** and associated materials.



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Caption: **LEO 39652** Disposal Decision Workflow

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References

- 1. Discovery and Early Clinical Development of Isobutyl 1-[8-Methoxy-5-(1-oxo-3 H-isobenzofuran-5-yl)-[1,2,4]triazolo[1,5- a]pyridin-2-yl]cyclopropanecarboxylate (LEO 39652), a Novel "Dual-Soft" PDE4 Inhibitor for Topical Treatment of Atopic Dermatitis - PubMed [pubmed.ncbi.nlm.nih.gov]
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